

Physicochemical properties of 3-Ethoxybenzene-1-sulfonyl chloride

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Compound of Interest

Compound Name: 3-Ethoxybenzene-1-sulfonyl
chloride

Cat. No.: B1453719

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An In-depth Technical Guide to the Physicochemical Properties of **3-Ethoxybenzene-1-sulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Ethoxybenzene-1-sulfonyl chloride (CAS No. 69129-60-8) is an organosulfur compound of interest in synthetic organic chemistry. As a sulfonyl chloride derivative, it serves as a key intermediate for the synthesis of sulfonamides, sulfonate esters, and other sulfur-containing molecules, which are prevalent scaffolds in medicinal chemistry and materials science. This document provides a comprehensive overview of its known and predicted physicochemical properties, reactivity, and general experimental protocols relevant to its characterization. Due to a lack of specific experimentally determined data in publicly available literature, properties of the closely related analog, 3-methoxybenzenesulfonyl chloride, are provided for comparative purposes.

Physicochemical Properties

The structural and identifying information for **3-Ethoxybenzene-1-sulfonyl chloride** is well-established. However, specific experimental data such as melting point, boiling point, and density are not readily available in the surveyed literature. The table below summarizes the

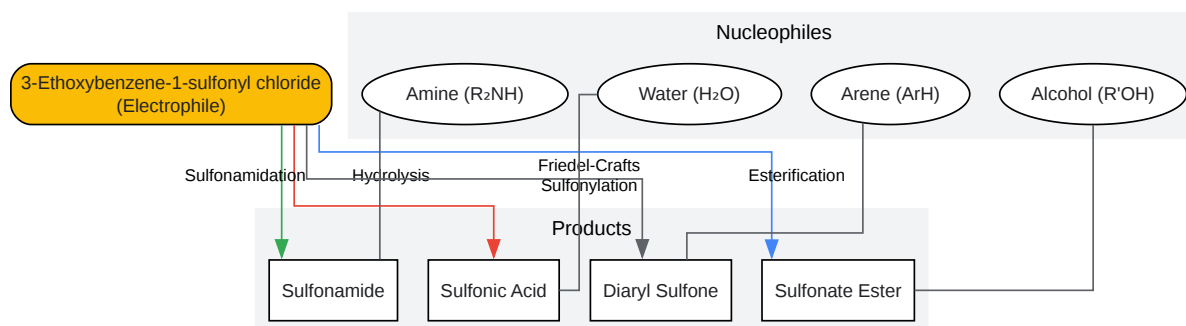
known identifiers and computed properties, along with experimental data for a closely related analog for comparison.

Property	3-Ethoxybenzene-1-sulfonyl chloride	3-Methoxybenzenesulfonyl chloride (Analog for Comparison)
IUPAC Name	3-ethoxybenzenesulfonyl chloride	3-methoxybenzenesulfonyl chloride[1]
Synonyms	3-Ethoxy-benzenesulfonyl chloride	m-Anisolesulfonyl chloride[2]
CAS Number	69129-60-8[3]	10130-74-2[1]
Molecular Formula	C ₈ H ₉ ClO ₃ S[4]	C ₇ H ₇ ClO ₃ S[1]
Molecular Weight	220.67 g/mol	206.65 g/mol [1]
Monoisotopic Mass	219.9961 Da[4]	205.9804429 Da[1]
Appearance	Data not available	Clear pale yellow to pale brownish liquid[2]
Boiling Point	Data not available	158-159 °C at 20 mmHg[2]
Density	Data not available	1.460 g/mL at 25 °C[5]
Predicted XLogP	2.0[4]	1.6[1]
SMILES	CCOC1=CC(=CC=C1)S(=O)(=O)Cl[4]	COC1=CC(=CC=C1)S(=O)(=O)Cl[1]
InChI	InChI=1S/C8H9ClO3S/c1-2-12-7-4-3-5-8(6-7)13(9,10)11/h3-6H,2H2,1H3[4]	InChI=1S/C7H7ClO3S/c1-11-6-3-2-4-7(5-6)12(8,9)10/h2-5H,1H3[5]
InChIKey	KRAMAYNJUAGJIC-UHFFFAOYSA-N[4]	JHJKSEKUZNJKGO-UHFFFAOYSA-N[5]

Reactivity and Stability

3-Ethoxybenzene-1-sulfonyl chloride exhibits reactivity typical of aryl sulfonyl chlorides. The sulfonyl chloride group is a potent electrophile, making the compound susceptible to nucleophilic attack.

- **Hydrolysis:** It is expected to be moisture-sensitive, reacting with water to form the corresponding 3-ethoxybenzenesulfonic acid and hydrochloric acid.[6] This necessitates handling and storage under dry, inert conditions.
- **Reaction with Amines:** It readily reacts with primary and secondary amines to form stable sulfonamides. This reaction is fundamental to the synthesis of many biologically active molecules and forms the basis of the Hinsberg test for amine characterization.[7]
- **Reaction with Alcohols:** In the presence of a base (like pyridine), it reacts with alcohols to yield sulfonate esters.
- **Friedel-Crafts Reactions:** As an electrophile, it can participate in Friedel-Crafts reactions with arenes to form diaryl sulfones.
- **Stability:** The compound is combustible, and vapors may form explosive mixtures with air upon intense heating.[6] It should be stored away from incompatible materials such as bases, amines, and strong oxidizing agents.[4]



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Caption: Key reactivity pathways of **3-Ethoxybenzene-1-sulfonyl chloride**.

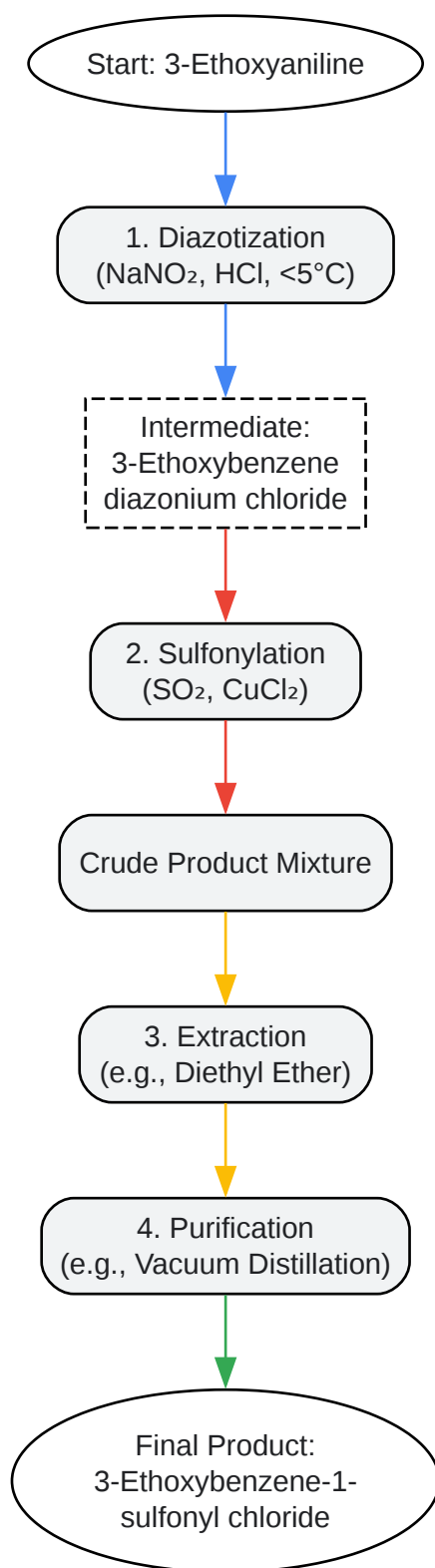
Experimental Protocols

While specific experimental reports detailing the characterization of **3-Ethoxybenzene-1-sulfonyl chloride** are scarce, standard organic chemistry laboratory procedures are applicable for determining its key physicochemical properties.

Synthesis via Diazotization of 3-Ethoxyaniline

A common route for the synthesis of aryl sulfonyl chlorides involves the diazotization of the corresponding aniline followed by a copper-catalyzed reaction with sulfur dioxide and a chloride source (Sandmeyer-type reaction).

- **Diazotization:** 3-Ethoxyaniline is dissolved in a cooled, aqueous solution of a strong acid (e.g., HCl). A chilled aqueous solution of sodium nitrite is added dropwise while maintaining the temperature below 5 °C.
- **Sulfonylation:** The resulting diazonium salt solution is then added slowly to a pre-saturated solution of sulfur dioxide in a suitable solvent (e.g., acetic acid) containing a copper(I) or copper(II) chloride catalyst.
- **Workup:** The reaction is typically quenched by pouring it into ice water, leading to the precipitation or separation of the crude sulfonyl chloride.
- **Purification:** The product is extracted with an organic solvent (e.g., diethyl ether or dichloromethane), washed with water and brine, dried over an anhydrous salt (e.g., MgSO_4), and concentrated under reduced pressure. Final purification can be achieved by vacuum distillation or chromatography.



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